

Application Note: Spectrophotometric Determination of Nickel using α -Furil Dioxime

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Compound of Interest

Compound Name: *alpha-Furil dioxime*

CAS No.: 6483-22-3

Cat. No.: B7788860

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Abstract

This application note provides a comprehensive guide for the quantitative determination of nickel (II) ions using α -furil dioxime as a chromogenic reagent. The methodology is based on the formation of a stable, colored nickel- α -furil dioxime complex, which can be quantified spectrophotometrically. Two robust protocols are presented: a classical solvent extraction method and a modern approach utilizing a micellar medium to avoid the use of organic solvents. This document details the underlying chemical principles, provides step-by-step experimental procedures, and discusses critical parameters such as pH optimization, reagent preparation, and management of chemical interferences. This guide is intended for researchers, quality control analysts, and professionals in drug development requiring a reliable and sensitive method for nickel quantification in various matrices.

Introduction and Scientific Principle

The determination of nickel is crucial in various fields, including environmental monitoring, metallurgy, and pharmaceutical sciences, due to its biological and industrial significance.^[1] Spectrophotometry offers a rapid, cost-effective, and widely accessible technique for this

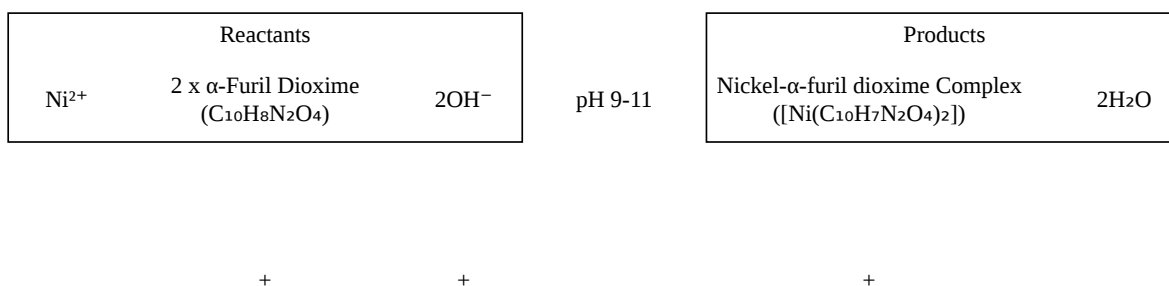
purpose.[2] Among the various chromogenic reagents for nickel, 1,2-dioximes like α -fural dioxime are highly regarded for their sensitivity and selectivity.[3]

The underlying principle of this method is the reaction of nickel (II) ions with α -fural dioxime in a slightly alkaline medium. This reaction forms a stable, intensely colored chelate complex. α -Fural dioxime acts as a bidentate ligand, coordinating with the nickel ion through its two nitrogen atoms. The stoichiometry of the complex is typically 1:2 (Ni: α -fural dioxime), resulting in a square planar coordination geometry around the central nickel atom.[4] One of the oxime protons from each ligand is displaced upon complexation, leading to the formation of strong intramolecular hydrogen bonds, which enhances the stability of the complex.

The resulting nickel- α -fural dioxime complex is sparingly soluble in water but can be either extracted into a non-polar organic solvent or solubilized in an aqueous medium using a surfactant. The intensity of the color of the complex, which is directly proportional to the nickel concentration, is then measured using a UV-Vis spectrophotometer at the wavelength of maximum absorbance (λ_{max}).

Chemical Structures and Reaction

The reaction between nickel (II) and α -fural dioxime to form the colored complex is depicted below.



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Caption: Reaction of Nickel(II) with α -Fural Dioxime.

Apparatus and Reagents

Apparatus

- UV-Vis Spectrophotometer (double beam recommended)
- Matched quartz or glass cuvettes (1 cm path length)
- pH meter
- Analytical balance
- Volumetric flasks (Class A: 10, 25, 50, 100, 1000 mL)
- Pipettes (Class A)
- Separatory funnels (for solvent extraction protocol)
- Hot plate or water bath
- Fume hood

Reagents

- α -Furil Dioxime Solution (0.2% w/v): Dissolve 0.2 g of α -furil dioxime ($C_{10}H_8N_2O_4$) in 100 mL of 95% ethanol. Gentle warming in a water bath may be required to facilitate dissolution.
- Standard Nickel Stock Solution (1000 μ g/mL): Accurately weigh 0.6730 g of ammonium nickel(II) sulfate hexahydrate ($(NH_4)_2Ni(SO_4)_2 \cdot 6H_2O$) and dissolve it in deionized water. Add 1 mL of concentrated nitric acid to prevent hydrolysis and dilute to 100 mL in a volumetric flask with deionized water.[5]
- Working Nickel Standard Solutions: Prepare a series of working standards by appropriate dilution of the stock solution with deionized water.
- Ammonia-Ammonium Chloride Buffer (pH 9.0): Dissolve 17.5 g of ammonium chloride (NH_4Cl) in 150 mL of deionized water. Add 115 mL of concentrated ammonium hydroxide (NH_4OH) and dilute to 250 mL with deionized water. Adjust the pH to 9.0 using a pH meter.

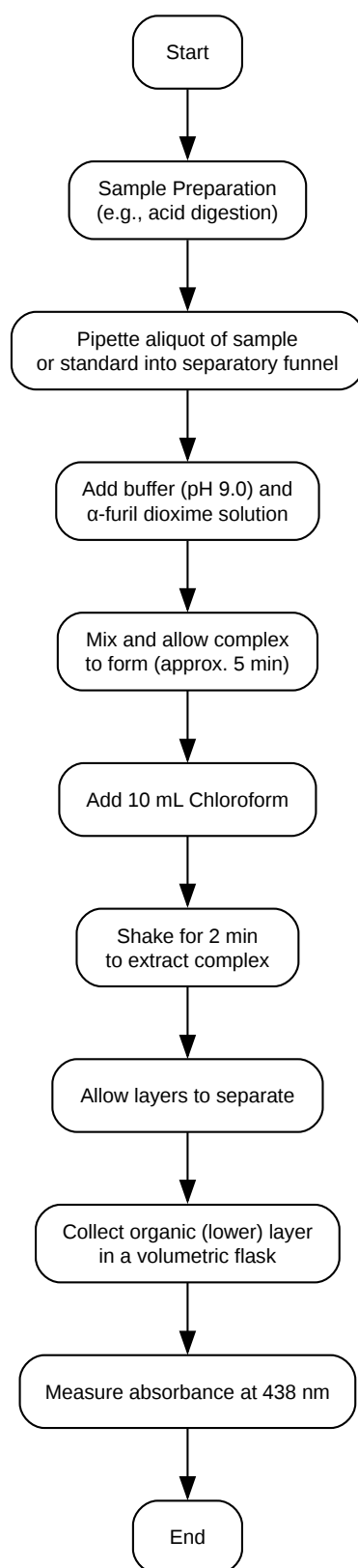
- Chloroform (CHCl_3): Analytical reagent grade (for Protocol A).
- Brij-35 Surfactant Solution (5% w/v): Dissolve 5 g of Brij-35 in 100 mL of deionized water.
- Masking Agents (as required):
 - Tartaric Acid Solution (10% w/v): Dissolve 10 g of tartaric acid in 100 mL of deionized water.
 - Thioglycolic Acid Solution (1% v/v): Dilute 1 mL of thioglycolic acid to 100 mL with deionized water.

Experimental Protocols

Two distinct protocols are provided. Protocol A follows a traditional liquid-liquid extraction procedure, while Protocol B utilizes a micellar medium, offering a "greener" alternative by avoiding chlorinated solvents.

Protocol A: Solvent Extraction Method

This protocol is suitable for samples where extraction is preferred to eliminate matrix effects.



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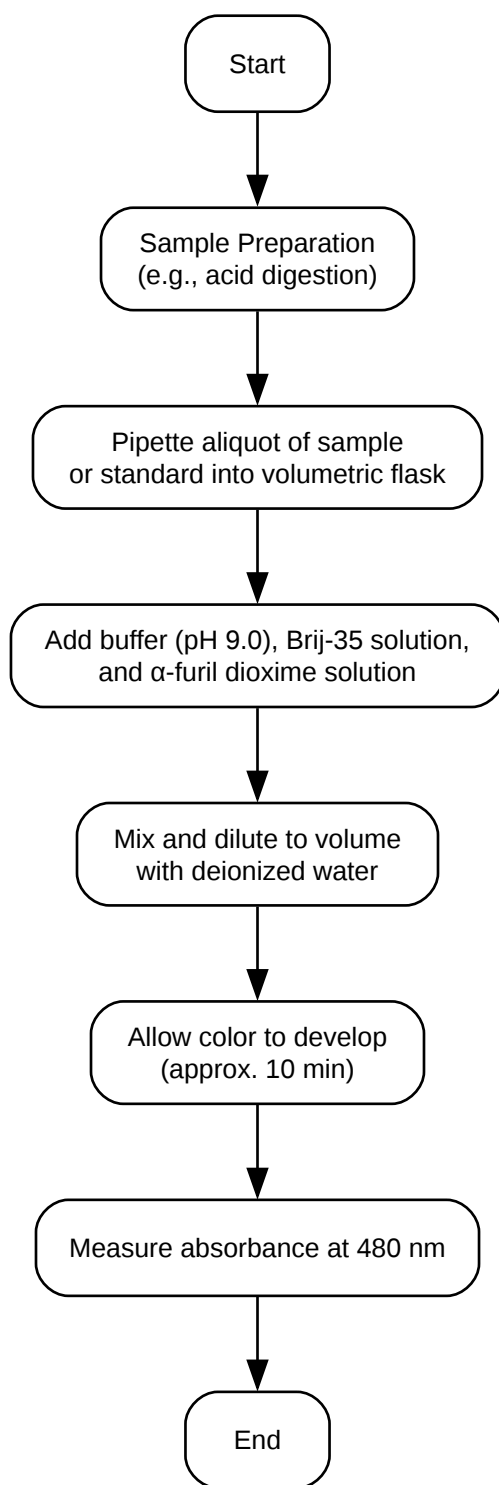
Caption: Workflow for the Solvent Extraction Protocol.

Step-by-Step Procedure:

- **Calibration Curve:** Pipette aliquots of the working nickel standard solutions (e.g., 0, 1, 2, 5, 10, 15 µg of Ni) into a series of 100 mL separatory funnels.
- **pH Adjustment:** To each funnel, add 5 mL of the ammonia-ammonium chloride buffer (pH 9.0).
- **Complex Formation:** Add 2 mL of the 0.2% α -furyl dioxime solution to each funnel. Mix well and allow to stand for 5 minutes for complete complex formation.
- **Extraction:** Add 10 mL of chloroform to each funnel. Stopper and shake vigorously for 2 minutes. Release the pressure periodically.
- **Phase Separation:** Allow the layers to separate completely. The lower organic layer contains the nickel complex.
- **Collection:** Carefully drain the chloroform layer into a 10 mL volumetric flask.
- **Spectrophotometric Measurement:** Measure the absorbance of the chloroform extracts at 438 nm against a reagent blank prepared in the same manner but without nickel.
- **Sample Analysis:** Prepare the sample solution as described in Section 6. Take an appropriate aliquot and follow steps 2-7.
- **Quantification:** Determine the concentration of nickel in the sample from the calibration curve.

Protocol B: Micellar Solubilization Method

This protocol is advantageous as it avoids the use of hazardous organic solvents and can be adapted for flow-injection analysis systems.[5]



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